

Preparation of Apalcillin Stock Solution for Microbiological Applications

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Compound of Interest

Compound Name: *Apalcillin*

Cat. No.: *B1665124*

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Application Note & Protocol

Introduction

Apalcillin is a broad-spectrum acylureidopenicillin antibiotic effective against a range of Gram-positive and Gram-negative bacteria. It functions by inhibiting the synthesis of the bacterial cell wall. In microbiological research, precise preparation of antibiotic stock solutions is critical for ensuring experimental reproducibility and accuracy in applications such as the selection of transformed microbial cells, determination of minimum inhibitory concentrations (MIC), and other susceptibility testing. This document provides a detailed protocol for the preparation, sterilization, storage, and quality control of **Apalcillin** stock solutions.

Apalcillin Properties

A summary of the key properties of **Apalcillin** sodium salt is presented below. Researchers should always refer to the certificate of analysis provided by the supplier for lot-specific information.

Property	Value
Chemical Name	Apalcillin Sodium Salt
Molecular Formula	C ₂₅ H ₂₂ N ₅ NaO ₆ S
Molecular Weight	547.5 g/mol
Appearance	White to slightly yellow crystalline powder
Solubility	Soluble in water and methanol.
Storage of Powder	2-8°C, protected from light and moisture
Mechanism of Action	Inhibits bacterial cell wall synthesis.

Experimental Protocol

This protocol outlines the steps for preparing a 100 mg/mL **Apalcillin** stock solution. The concentration can be adjusted based on experimental needs.

Materials and Equipment

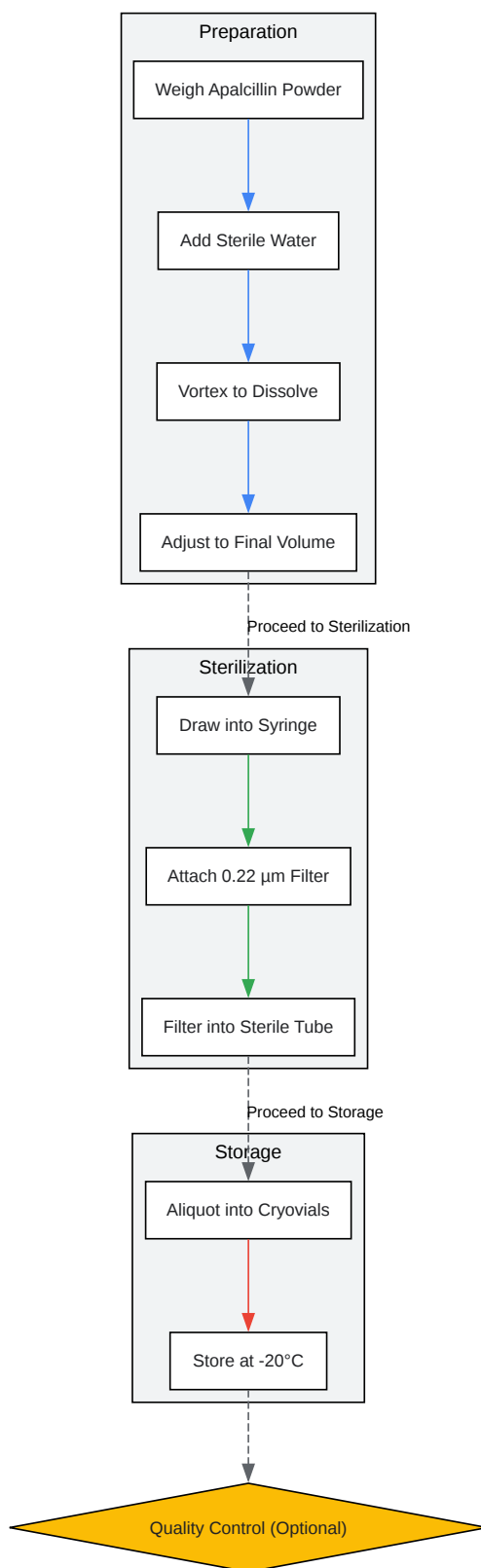
- **Apalcillin** sodium salt powder
- Sterile, deionized, or Milli-Q water
- Sterile conical tubes (15 mL or 50 mL)
- Calibrated analytical balance
- Sterile spatulas
- Vortex mixer
- Sterile syringe filters (0.22 µm pore size)
- Sterile syringes
- Sterile microcentrifuge tubes or cryovials for aliquoting

- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Stock Solution Preparation (100 mg/mL)

- Aseptic Technique: Perform all steps in a laminar flow hood or biological safety cabinet to maintain sterility.
- Weighing: Tare a sterile conical tube on a calibrated analytical balance. Aseptically weigh the desired amount of **Apalcillin** sodium salt powder. For example, for 10 mL of a 100 mg/mL stock solution, weigh 1.0 g of the powder.
- Dissolution: Add a portion of the sterile water to the conical tube (e.g., 8 mL). Cap the tube securely and vortex until the powder is completely dissolved.
- Volume Adjustment: Once dissolved, add sterile water to reach the final desired volume (e.g., 10 mL). Invert the tube several times to ensure a homogenous solution.
- Sterilization: Draw the **Apalcillin** solution into a sterile syringe. Attach a sterile 0.22 µm syringe filter to the syringe tip. Filter-sterilize the solution into a new sterile conical tube.
Note: Do not autoclave **Apalcillin** solutions, as heat will degrade the antibiotic.
- Aliquoting and Storage: Dispense the sterile stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes or cryovials. Store these aliquots at -20°C for long-term storage (up to 6 months). For short-term use, the stock solution can be stored at 2-8°C for up to one week. Avoid repeated freeze-thaw cycles.

Workflow for Apalcillin Stock Solution Preparation



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Caption: Workflow for the preparation of a sterile **Apalcillin** stock solution.

Quality Control and Usage

- **Purity and Identity:** Always use high-quality **Apalcillin** sodium salt from a reputable supplier. The certificate of analysis should be reviewed for purity specifications.
- **Working Concentration:** The final working concentration of **Apalcillin** in culture media typically ranges from 20 to 100 µg/mL. This should be optimized for the specific microbial strain and experimental conditions.
- **Addition to Media:** Add the **Apalcillin** stock solution to autoclaved media after it has cooled to 45-50°C. Adding the antibiotic to hot media can cause its degradation.
- **Stability in Media:** **Apalcillin**, like other beta-lactam antibiotics, has limited stability in culture media at 37°C. For experiments longer than 24-48 hours, the media may need to be replenished with fresh antibiotic.

Safety Precautions

Apalcillin is a penicillin-class antibiotic and can be a sensitizer. Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation. Wear appropriate PPE, including gloves, a lab coat, and safety glasses. In case of contact with skin or eyes, rinse immediately with plenty of water. Refer to the Safety Data Sheet (SDS) for comprehensive safety information.

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